

Application Notes & Protocols for the Quantification of Nonatriacontane in Environmental Samples

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Compound of Interest

Compound Name: Nonatriacontane

Cat. No.: B1360195

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Introduction

Nonatriacontane (C₃₉H₈₀) is a long-chain n-alkane that is a natural component of plant waxes and is also found in petroleum products.[1][2][3][4] As a result, its presence and concentration in environmental samples can provide valuable information regarding the sources of organic matter, such as terrestrial plant input versus petroleum contamination. These application notes provide detailed protocols for the extraction and quantification of **nonatriacontane** in various environmental matrices, including soil, sediment, water, and air. The primary analytical technique described is Gas Chromatography-Mass Spectrometry (GC-MS), which offers high sensitivity and selectivity for the identification and quantification of individual n-alkanes.[5]

Data Presentation

The following tables summarize representative concentrations of **nonatriacontane** and other long-chain n-alkanes in different environmental samples. These values are indicative and can vary significantly based on geographical location, proximity to pollution sources, and specific environmental conditions.

Table 1: Representative Concentrations of Long-Chain n-Alkanes in Soil and Sediment Samples

Matrix	n-Alkane Range	Nonatriacontane (C39) Concentration (µg/g dry weight)	Total n-Alkanes Concentration (µg/g dry weight)	Reference(s)
Agricultural Soil	C25-C35	0.1 - 2.5	10 - 100	[6]
Forest Soil	C27-C33	0.5 - 5.0	50 - 500	[6]
Urban Soil	C20-C40	Variable (can be elevated due to contamination)	Up to 1000+	[7]
River Sediment	C14-C36	0.05 - 1.0	1 - 70	[8]
Marine Sediment	C20-C35	0.01 - 0.5	5 - 50	[9]

Table 2: Representative Concentrations of Long-Chain n-Alkanes in Water Samples

Matrix	n-Alkane Range	Nonatriacontane (C39) Concentration (µg/L)	Total n-Alkanes Concentration (µg/L)	Reference(s)
River Water	C15-C40	0.01 - 0.5	3 - 200	[10][11]
Wastewater (untreated)	C15-C40	0.1 - 2.0	10 - 500	
Seawater	C18-C36	< 0.1	1 - 10	

Table 3: Representative Concentrations of Long-Chain n-Alkanes in Air Samples (Particulate Matter)

Matrix	n-Alkane Range	Nonatriacontane (C39) Concentration (ng/m ³)	Total n-Alkanes Concentration (ng/m ³)	Reference(s)
Urban Air (PM2.5)	C13-C40	0.1 - 2.0	30 - 150	
Rural Air (PM10)	C15-C35	< 0.5	10 - 50	

Experimental Protocols

The following are detailed methodologies for the extraction and analysis of **nonatriacontane** from various environmental samples.

Protocol 1: Quantification of Nonatriacontane in Soil and Sediment Samples

This protocol describes the extraction of **nonatriacontane** from solid matrices using Soxhlet extraction, followed by cleanup and GC-MS analysis.

1. Sample Preparation:

- Air-dry the soil or sediment sample to a constant weight or freeze-dry (lyophilize).
- Grind the dried sample to a fine powder using a mortar and pestle to increase the surface area for extraction.[\[12\]](#)
- Determine the moisture content of a separate subsample by drying at 105°C overnight to allow for calculation of results on a dry weight basis.

2. Extraction (Soxhlet):[\[7\]](#)[\[13\]](#)[\[14\]](#)

- Weigh approximately 10-20 g of the dried and homogenized sample into a pre-cleaned cellulose extraction thimble.
- Add an appropriate internal standard (e.g., deuterated alkane such as C36D74) to the sample in the thimble for quantification.

- Place the thimble into a Soxhlet extractor.
- Add 250 mL of a 1:1 (v/v) mixture of n-hexane and acetone to a round-bottom flask.[\[7\]](#)
- Assemble the Soxhlet apparatus and extract the sample for 18-24 hours at a rate of 4-6 cycles per hour.[\[7\]](#)
- After extraction, allow the apparatus to cool and concentrate the extract to approximately 2-3 mL using a rotary evaporator.

3. Sample Cleanup (Silica Gel Chromatography):

- Prepare a small chromatography column with a slurry of activated silica gel in n-hexane.
- Apply the concentrated extract to the top of the column.
- Elute the aliphatic fraction (containing **nonatriacontane**) with 20-30 mL of n-hexane.
- Collect the eluate and concentrate it to a final volume of 1 mL under a gentle stream of nitrogen.

4. GC-MS Analysis:

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness), is suitable for separating long-chain alkanes.[\[5\]](#)
- Injection: 1 μ L of the final extract is injected in splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp 1: Increase to 150°C at 15°C/min.
 - Ramp 2: Increase to 320°C at 5°C/min, hold for 15 minutes.[\[15\]](#)
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[\[16\]](#)

- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 50-650.[\[15\]](#)
 - For quantification, Selected Ion Monitoring (SIM) mode can be used, monitoring characteristic ions for **nonatriacontane** (e.g., m/z 57, 71, 85) and the internal standard.

5. Quantification:

- Create a calibration curve using a series of **nonatriacontane** standards of known concentrations.
- Calculate the concentration of **nonatriacontane** in the sample based on the peak area ratio of the analyte to the internal standard and the calibration curve.

Protocol 2: Quantification of Nonatriacontane in Water Samples

This protocol details the extraction of **nonatriacontane** from water samples using Solid-Phase Extraction (SPE) followed by GC-MS analysis.

1. Sample Preparation:

- Collect water samples in pre-cleaned amber glass bottles.
- Filter the water sample through a glass fiber filter (0.7 µm) to separate dissolved and particulate fractions, if desired. This protocol focuses on the dissolved fraction.
- Acidify the water sample to a pH of 2 with hydrochloric acid to improve the extraction efficiency of organic compounds.

2. Extraction (Solid-Phase Extraction - SPE):[\[17\]](#)[\[18\]](#)

- Cartridge Conditioning: Condition a C18 SPE cartridge (e.g., 500 mg, 6 mL) by passing 5-10 mL of methanol followed by 5-10 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.

- **Sample Loading:** Pass 500-1000 mL of the prepared water sample through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- **Cartridge Washing:** After loading the entire sample, wash the cartridge with 5-10 mL of deionized water to remove any polar impurities.
- **Cartridge Drying:** Dry the cartridge by passing a stream of nitrogen or by applying a vacuum for 30-60 minutes.
- **Elution:** Elute the retained **nonatriacontane** from the cartridge with 5-10 mL of a non-polar solvent such as n-hexane or dichloromethane into a collection vial.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

3. GC-MS Analysis and Quantification:

- Follow the same GC-MS parameters and quantification procedure as described in Protocol 1.

Protocol 3: Quantification of Nonatriacontane in Air Samples (on Particulate Matter)

This protocol describes the extraction of **nonatriacontane** from airborne particulate matter collected on filters, followed by GC-MS analysis.

1. Sample Collection:

- Collect airborne particulate matter on pre-baked quartz fiber filters using a high-volume or low-volume air sampler.
- Record the total volume of air sampled.
- After sampling, wrap the filter in aluminum foil and store it at -20°C until extraction.

2. Extraction (Ultrasonic Extraction):[\[9\]](#)[\[19\]](#)[\[20\]](#)

- Cut a portion of the filter into small pieces and place them in a glass vial.

- Add an appropriate internal standard.
- Add 20 mL of a 1:1 (v/v) mixture of n-hexane and acetone.
- Place the vial in an ultrasonic bath and sonicate for 30 minutes.
- Repeat the sonication step two more times with fresh solvent, combining the extracts.
- Concentrate the combined extract to approximately 1 mL.

3. Sample Cleanup and GC-MS Analysis:

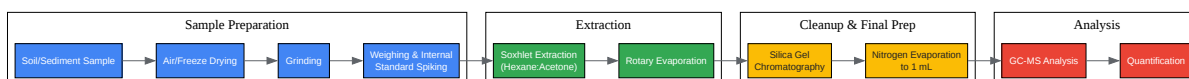
- If necessary, perform a cleanup step using silica gel chromatography as described in Protocol 1.
- Analyze the final extract by GC-MS using the parameters outlined in Protocol 1.

4. Quantification:

- Calculate the concentration of **nonatriacontane** in the air sample (ng/m³) by dividing the amount of **nonatriacontane** quantified by the total volume of air sampled.

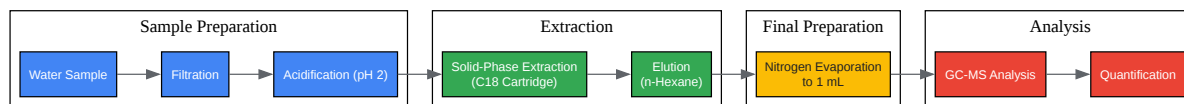
Visualizations

The following diagrams illustrate the experimental workflows for the quantification of **nonatriacontane** in different environmental matrices.



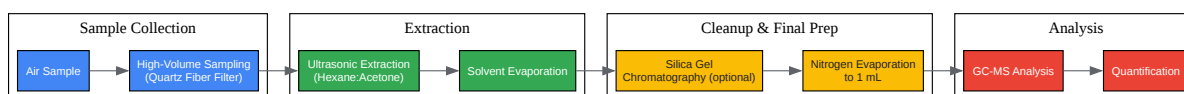
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Caption: Workflow for **Nonatriacontane** Quantification in Soil/Sediment.



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Caption: Workflow for **Nonatriacontane** Quantification in Water.



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Caption: Workflow for **Nonatriacontane** Quantification in Air.

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